2,2-Dimethylbutane: A Reference Standard for Gas Chromatography Applications

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Compound of Interest		
Compound Name:	2,2-dimethylbutane	
Cat. No.:	B166423	Get Quote

Application Note

Introduction

2,2-Dimethylbutane, also known as neohexane, is a branched-chain alkane with the chemical formula C6H14.[1][2] Its stable, well-defined structure and predictable chromatographic behavior make it an ideal reference standard in gas chromatography (GC).[3][4] This application note details the use of **2,2-dimethylbutane** as a reference standard for the qualitative and quantitative analysis of volatile organic compounds (VOCs), particularly in the petroleum industry and environmental monitoring.[5][6]

Physicochemical Properties

The utility of **2,2-dimethylbutane** as a GC reference standard is underpinned by its distinct physical and chemical properties. These properties influence its elution characteristics and ensure its stability during analysis.

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Property	Value
Molecular Formula	C6H14[1]
Molecular Weight	86.18 g/mol [1][5]
CAS Number	75-83-2[1]
Boiling Point	49.7 - 50 °C[5]
Melting Point	-100 °C[5]
Density	0.649 g/mL at 25 °C[5]
Vapor Pressure	5.35 psi (36.9 kPa) at 20 °C[5]
Flash Point	-48 °C (-54.4 °F)[3]
Solubility in Water	Insoluble[2]
Refractive Index	n20/D 1.369[5]

Applications in Gas Chromatography

2,2-Dimethylbutane serves several critical functions as a reference standard in GC:

- Retention Time and Retention Index Calibration: Due to its consistent elution time under specific chromatographic conditions, **2,2-dimethylbutane** is an excellent compound for calibrating retention times. It is frequently used in the calculation of Kovats Retention Indices, a system that helps in the identification of unknown compounds by normalizing retention times relative to n-alkanes.[7][8]

- Peak Identification: In complex hydrocarbon mixtures, such as gasoline or environmental air samples, the sharp, well-resolved peak of **2,2-dimethylbutane** can be used as a landmark for the relative identification of other components.[6]

- System Suitability Testing: The consistent response of **2,2-dimethylbutane** can be used to verify the performance of the GC system, including the column, injector, and detector, before running a sequence of samples.

- Quantitative Analysis: While less common than its use for identification, a certified standard of **2,2-dimethylbutane** can be used to create a calibration curve for the quantification of other branched alkanes.[9]

Experimental Protocols

The following protocols are generalized methodologies for the use of **2,2-dimethylbutane** as a reference standard in gas chromatography. The specific parameters may need to be optimized depending on the analytical goals and the sample matrix.

Protocol 1: Determination of Kovats Retention Index

This protocol outlines the steps to determine the Kovats Retention Index of a sample component using **2,2-dimethylbutane** as one of the reference n-alkanes.

Materials:

- Gas chromatograph (GC) with a Flame Ionization Detector (FID)

- Capillary column (e.g., 100% Dimethylpolysiloxane or Alumina PLOT)

- Helium or Hydrogen as carrier gas

- **2,2-Dimethylbutane** standard (≥98.0% purity)[5]

- A series of n-alkane standards (e.g., C5 to C10)

- Sample containing the unknown analyte(s)

Procedure:

- Standard Preparation: Prepare a mixture of n-alkanes, including **2,2-dimethylbutane**, at a suitable concentration in a volatile solvent (e.g., pentane or hexane).

- GC Conditions:

  - Column: Varian CP-Al2O3/KCl, 50 m x 0.32 mm ID, 10 µm film thickness[7]

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- ○ Injector Temperature: 250 °C

- ○ Detector Temperature: 300 °C

- ○ Carrier Gas: Helium, with a constant flow rate of 2.0 mL/minute.[7]

- ○ Temperature Program: Hold at 0 °C for 0.60 minutes, ramp at 6 °C/minute to 50 °C, then ramp at 3 °C/minute to 200 °C, and hold for 4.07 minutes.[7]

- ○ Injection Volume: 1 µL (split or splitless, depending on concentration)

- Analysis:

  - ○ Inject the n-alkane standard mixture and record the retention times of each component, including **2,2-dimethylbutane**.

  - ○ Inject the sample containing the unknown analyte(s) under the same GC conditions and record the retention times.

- Calculation of Kovats Index (I):

  I = 100 * [n + (N - n) * (log(tr(unknown)) - log(tr(n))) / (log(tr(N)) - log(tr(n)))]
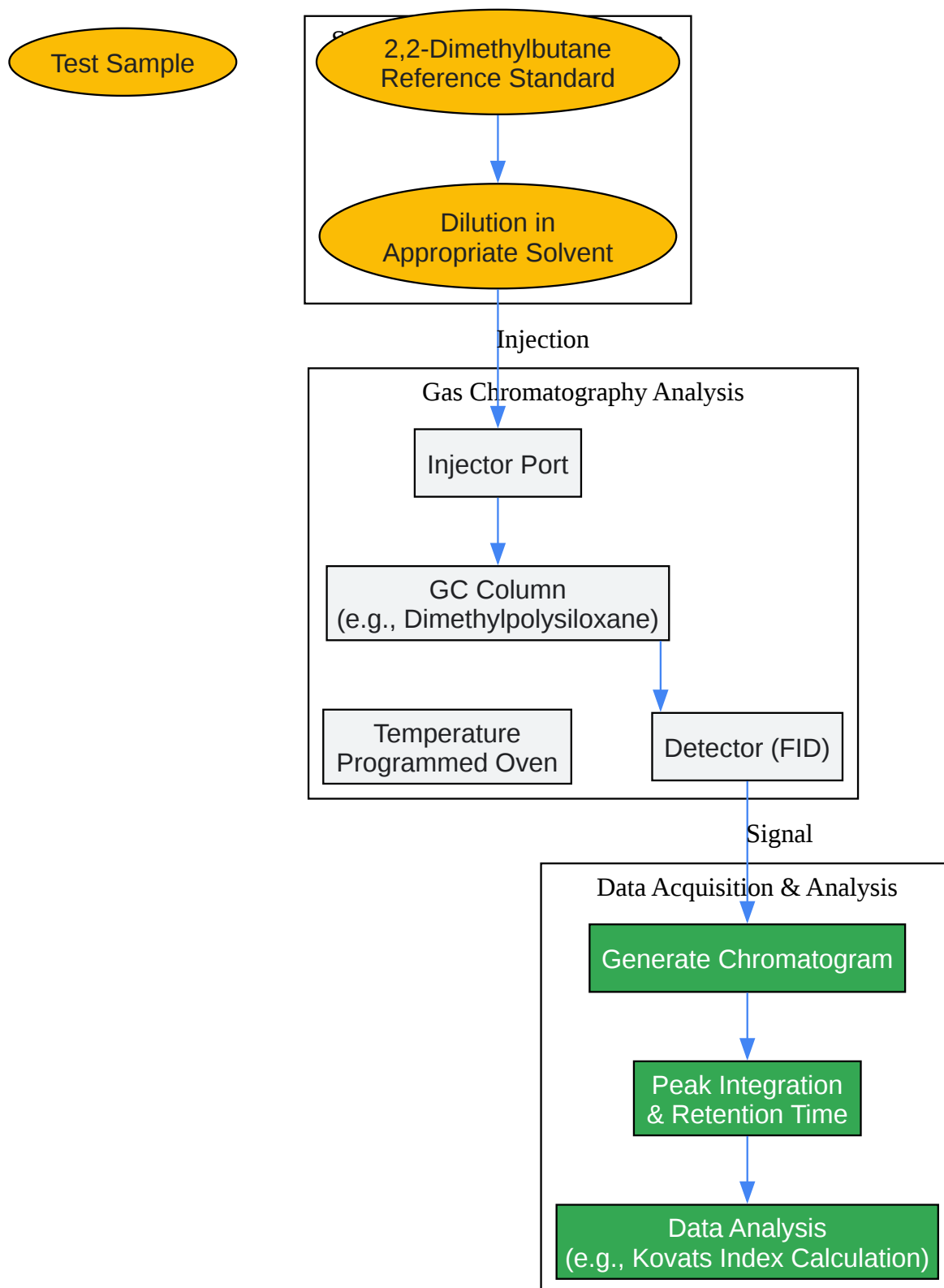
  Where:

  - ○ n is the carbon number of the n-alkane eluting before the unknown.

  - ○ N is the carbon number of the n-alkane eluting after the unknown.

  - ○ tr(unknown) is the retention time of the unknown compound.

  - ○ tr(n) is the retention time of the n-alkane with carbon number n.

  - ○ tr(N) is the retention time of the n-alkane with carbon number N.

Kovats Retention Index Data for **2,2-Dimethylbutane**

The Kovats Retention Index (KI) for **2,2-dimethylbutane** varies depending on the stationary phase of the GC column and the temperature conditions.

Stationary Phase	Temperature (°C)	Kovats Index (I)
Alumina PLOT	Programmed	577 ± 2[7]
100% Dimethylpolysiloxane	Programmed	533 ± 2[8]
OV-101 (non-polar)	40	535.6[1]
OV-101 (non-polar)	60	537.4[1]
Squalane	100	538[1]

Visualizations

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Test Sample

2,2-Dimethylbutane
Reference Standard

↓

Dilution in
Appropriate Solvent

Injection

Gas Chromatography Analysis

Injector Port

↓

GC Column
(e.g., Dimethylpolysiloxane)

Temperature
Programmed Oven

Detector (FID)

Signal

Data Acquisition & Analysis

Generate Chromatogram

↓

Peak Integration
& Retention Time

↓

Data Analysis
(e.g., Kovats Index Calculation)

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Caption: Workflow for GC analysis using a reference standard.
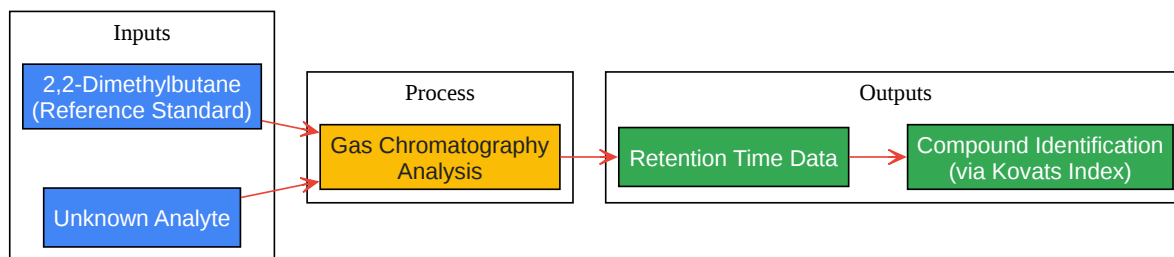
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Caption: Logical relationship for compound identification in GC.

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